

# (2S)-2'-Methoxykurarinone: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: (2S)-2'-Methoxykurarinone

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**(2S)-2'-Methoxykurarinone**, a natural flavonoid compound, has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of its chemical properties, biological activities, and the molecular mechanisms underlying its effects, with a focus on its potential applications in drug discovery and development.

## Chemical Structure and Properties

**(2S)-2'-Methoxykurarinone** is a prenylated flavanone distinguished by a methoxy group at the 2'-position of the B-ring. Its chemical identity is well-characterized, and its properties are summarized in the table below.

Property	Value
IUPAC Name	(2S)-7-hydroxy-2-(4-hydroxy-2-methoxyphenyl)-5-methoxy-8-[(2R)-5-methyl-2-prop-1-en-2-ylhex-4-enyl]-2,3-dihydrochromen-4-one[1][2]
Synonyms	2'-O-Methylkurarinone, 2'-Methoxykurarinone[2][3][4]
Molecular Formula	C <sub>27</sub> H <sub>32</sub> O <sub>6</sub> [1][2]
Molecular Weight	452.54 g/mol [1][3]
CAS Number	270249-38-2[2][3][4]
Botanical Source	Roots of <i>Sophora flavescens</i> [1][3][4]

## Biological Activities and Therapeutic Potential

**(2S)-2'-Methoxykurarinone** exhibits a range of biological effects, positioning it as a promising candidate for further investigation in various therapeutic areas.

### Anti-inflammatory and Immunomodulatory Effects

The compound has demonstrated notable anti-inflammatory properties. Studies have shown its ability to modulate key inflammatory pathways, suggesting its potential in the management of inflammatory conditions.[3][4] Specifically, it has been shown to suppress the expression of cutaneous T cell-attracting chemokine (CTACK/CCL27) in human keratinocytes, a key factor in inflammatory skin diseases. This effect is mediated, at least in part, through the induction of heme oxygenase-1 (HO-1) and the inhibition of the NF-κB signaling pathway.

### Antineoplastic Activity

**(2S)-2'-Methoxykurarinone** has displayed cytotoxic activity against certain cancer cell lines, including human myeloid leukemia HL-60 cells, indicating its potential as an antineoplastic agent.[1][3][4]

### Inhibition of Osteoclastogenesis

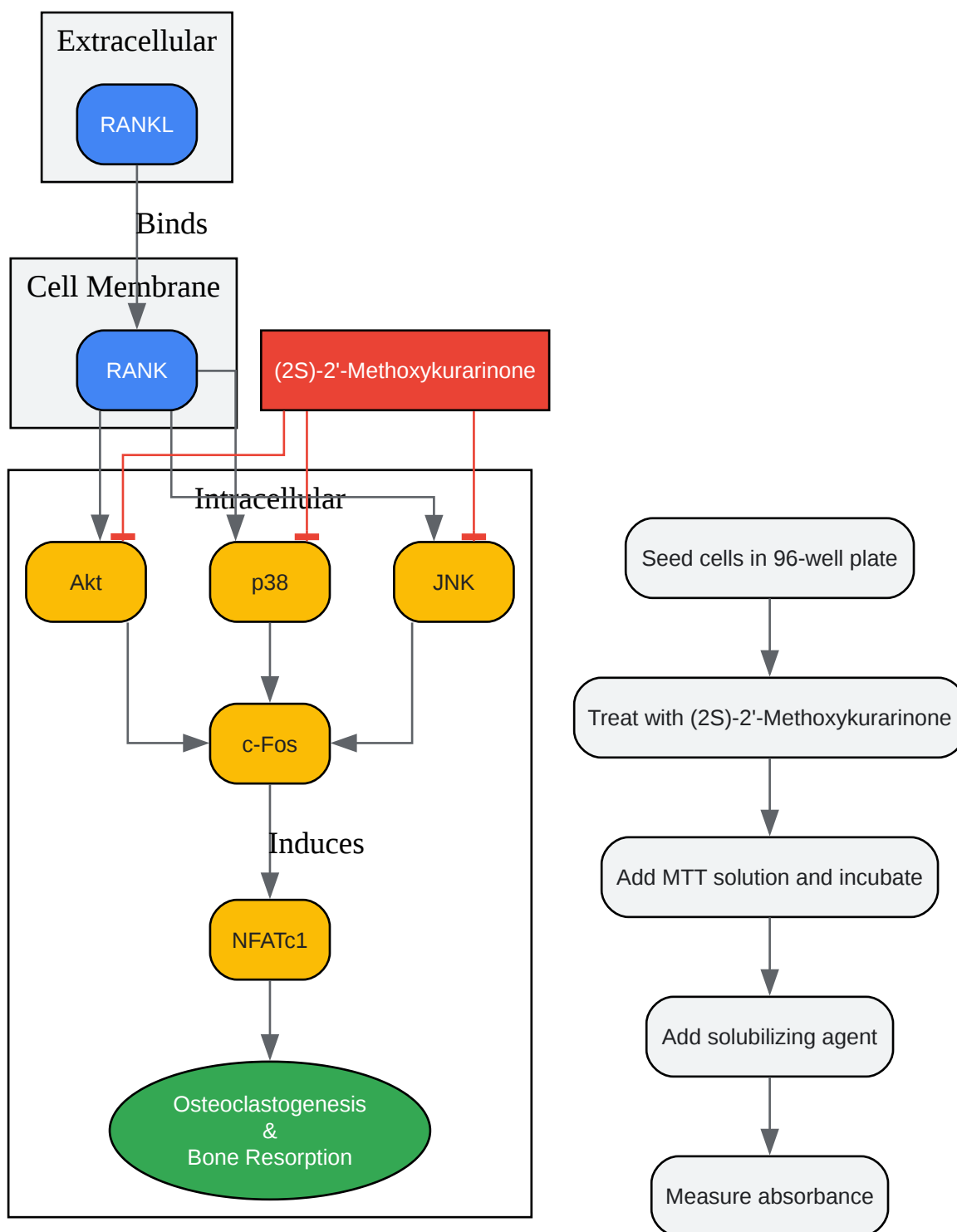
One of the most well-documented activities of **(2S)-2'-Methoxykurarinone** is its ability to inhibit osteoclastogenesis and bone resorption.[3][4] This effect is primarily achieved through the down-regulation of the Receptor Activator of Nuclear Factor- $\kappa$ B Ligand (RANKL) signaling pathway.

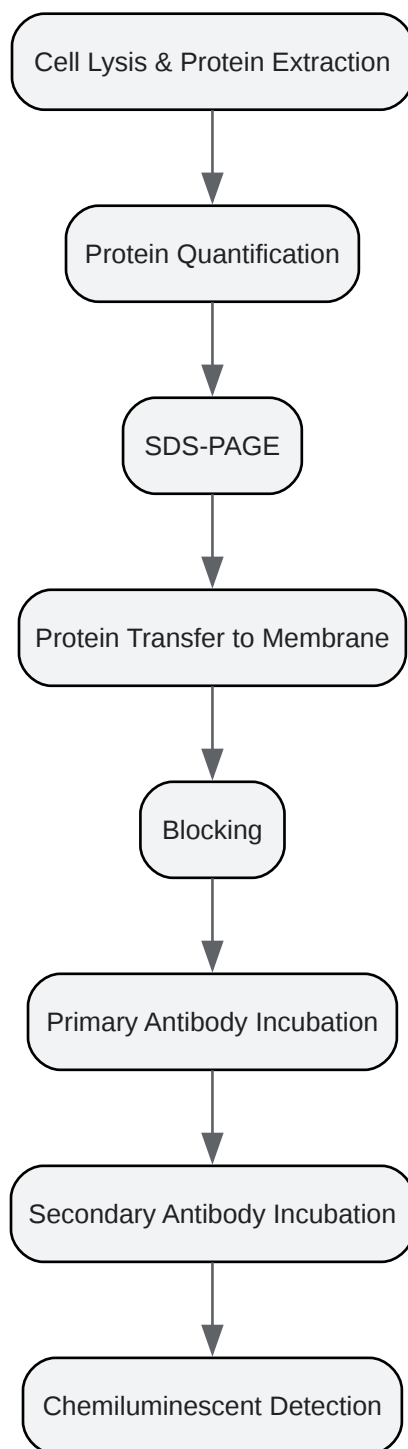
## Other Activities

The compound has also been reported to possess antipyretic and antidiabetic properties.[3][4] Notably, it exhibits inhibitory activity against  $\alpha$ -glucosidase, an enzyme involved in carbohydrate digestion, with a reported IC<sub>50</sub> value of 155  $\mu$ M.[3]

## Signaling Pathway Modulation: Inhibition of RANKL-Induced Osteoclastogenesis

**(2S)-2'-Methoxykurarinone** exerts its inhibitory effect on osteoclast differentiation by targeting multiple key components of the RANKL signaling cascade. Upon binding of RANKL to its receptor RANK, a series of downstream signaling events are initiated, culminating in the activation of transcription factors essential for osteoclastogenesis. **(2S)-2'-Methoxykurarinone** intervenes in this process by suppressing the activation of Akt, p38, and JNK, which in turn leads to the downregulation of the master transcription factors for osteoclastogenesis, c-Fos and Nuclear Factor of Activated T-cells c1 (NFATc1).





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## References

- [1. Cytotoxic Activity of Compounds from Styrao obassia - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Western Blot Protocol | R&D Systems Quality Control: R&D Systems \[rndsystems.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. \(2S\)-2'-Methoxykurarione inhibits osteoclastogenesis and bone resorption through down-regulation of RANKL signaling - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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